

Application Note: Synthesis and Utilization of 2- {[(4-Methoxybutyl)amino]methyl}phenol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-
{[(4-Methoxybutyl)amino]methyl}pheno
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Executive Summary

2-
{[(4-Methoxybutyl)amino]methyl}phenol is a specialized organic building block belonging to the class of N-substituted salicylamines (reduced Schiff bases). Structurally, it features a phenolic hydroxyl group, a secondary benzylic amine, and a pendant ether moiety.

This unique architecture imparts tridentate [O, N, O] donor capabilities, making it a high-value scaffold in two primary domains:

- **Organometallic Catalysis:** As a "hemilabile" ligand precursor for Group 4 (Ti, Zr) and Group 12 (Zn) metals, often utilized in ring-opening polymerization (ROP) or asymmetric catalysis.
- **Medicinal Chemistry:** As a lipophilic, metabolically stable pharmacophore found in CNS-active agents, where the methoxybutyl chain improves blood-brain barrier (BBB) permeability compared to polar alkyl chains.

This guide provides a validated protocol for its synthesis via reductive amination and details its application in generating metal complexes.

Chemical Profile & Mechanism[1]

Property	Specification
IUPAC Name	2-(((4-methoxybutyl)amino)methyl)phenol
Molecular Formula	C ₁₂ H ₁₉ NO ₂
Molecular Weight	209.29 g/mol
Key Functional Groups	Phenol (Acidic), Secondary Amine (Basic), Ether (Neutral/Donor)
pKa (Calculated)	~9.8 (Phenol), ~8.5 (Amine)
Solubility	Soluble in MeOH, EtOH, CH ₂ Cl ₂ , DMSO; Sparingly soluble in H ₂ O

Mechanistic Insight: The "Hemilabile" Effect

In coordination chemistry, the ether oxygen in the 4-methoxybutyl tail acts as a hemilabile donor. It weakly coordinates to a metal center, stabilizing the complex during storage. However, during a catalytic cycle, this weak bond breaks (dissociates) to open a vacant coordination site for the substrate, enhancing catalytic turnover rates without compromising overall complex stability.

Validated Synthesis Protocol

Reaction Type: Reductive Amination (Indirect) Scale: 10 mmol (Adaptable to gram-scale)

Reagents

- Salicylaldehyde (2-Hydroxybenzaldehyde): 1.22 g (10.0 mmol)
- 4-Methoxybutylamine: 1.03 g (10.0 mmol)
- Sodium Borohydride (NaBH₄): 0.57 g (15.0 mmol)
- Solvent: Methanol (anhydrous preferred), 30 mL
- Workup: Dichloromethane (DCM), Brine, Sodium Sulfate (Na₂SO₄)

Step-by-Step Methodology

Phase 1: Imine Formation (Condensation)

- Setup: Equip a 100 mL round-bottom flask with a magnetic stir bar and a drying tube (CaCl₂).
- Addition: Dissolve Salicylaldehyde (1.0 eq) in 20 mL Methanol.
- Reaction: Add 4-Methoxybutylamine (1.0 eq) dropwise over 5 minutes.
 - Observation: The solution will turn bright yellow immediately, indicating the formation of the Schiff base (imine).
- Equilibration: Stir at Room Temperature (RT) for 2 hours.
 - Scientist's Note: Isolation of the imine is usually unnecessary. Proceeding to in situ reduction minimizes hydrolysis risks.

Phase 2: Reduction

- Cooling: Cool the yellow solution to 0°C using an ice bath.
- Reduction: Add NaBH₄ (1.5 eq) in small portions over 15 minutes.
 - Caution: Vigorous gas evolution (H₂) will occur. Ensure adequate venting.
- Completion: Allow the reaction to warm to RT and stir for 4 hours. The yellow color should fade to colorless or pale yellow.

Phase 3: Workup & Purification

- Quench: Carefully add 5 mL water to quench excess borohydride.
- Extraction: Remove Methanol under reduced pressure (rotary evaporator). Dissolve the residue in 30 mL DCM and wash with water (2 x 15 mL) and brine (1 x 15 mL).
- Drying: Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate.
- Purification: If necessary, purify via flash column chromatography (Silica gel; Eluent: 5% MeOH in DCM).

Analytical Checkpoints (Quality Control)

- ^1H NMR (CDCl_3 , 400 MHz):
 - δ 3.98 ppm (s, 2H): Benzylic $-\text{CH}_2-\text{N}$ (Diagnostic peak). If this is a doublet or absent, reduction failed.
 - δ 6.8–7.2 ppm (m, 4H): Aromatic protons.
 - δ 3.30 ppm (s, 3H): Methoxy $-\text{OCH}_3$.
- IR Spectroscopy: Disappearance of the C=N imine stretch ($\sim 1630\text{ cm}^{-1}$) and appearance of N-H stretch ($\sim 3300\text{ cm}^{-1}$).

Application Workflows

Workflow A: Synthesis of Titanium(IV) Catalysts (Polymerization)

This ligand is ideal for creating post-metallocene catalysts for olefin polymerization.

- Deprotonation: Dissolve the ligand (1 eq) in dry Toluene. Add n-BuLi (1 eq) at -78°C to deprotonate the phenol.
- Complexation: Add $\text{TiCl}_4(\text{THF})_2$ or $\text{Ti}(\text{OiPr})_4$ (0.5 eq for bis-ligand complex).
- Heating: Reflux for 12 hours.
- Outcome: Formation of a chemically robust Ti-O (phenoxide) bond with N-donor coordination.

Workflow B: Reductive Alkylation (Drug Discovery)

To generate tertiary amine libraries for SAR (Structure-Activity Relationship) studies:

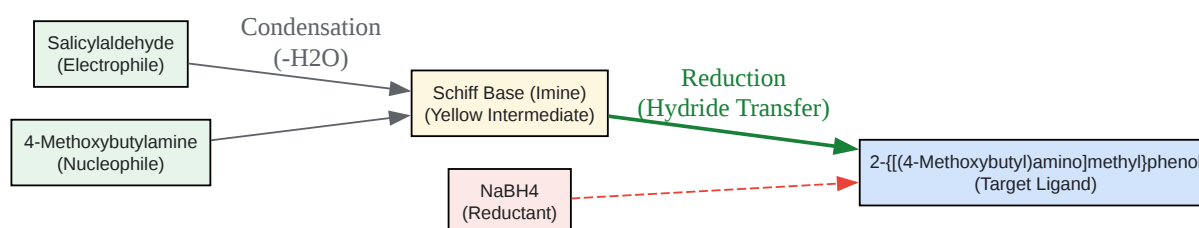
- Reactant: **2-[[4-Methoxybutyl]amino]methylphenol** (Secondary amine).
- Reagent: Target Aldehyde ($\text{R}-\text{CHO}$) + $\text{NaBH}(\text{OAc})_3$ (Sodium triacetoxyborohydride).

- Condition: DCM, RT, 12h.
- Result: Tertiary amine with increased steric bulk and tunable lipophilicity.

Visualized Pathways

Diagram 1: Synthesis & Mechanism

This diagram illustrates the reductive amination pathway and the critical transition from the planar imine to the flexible amine.

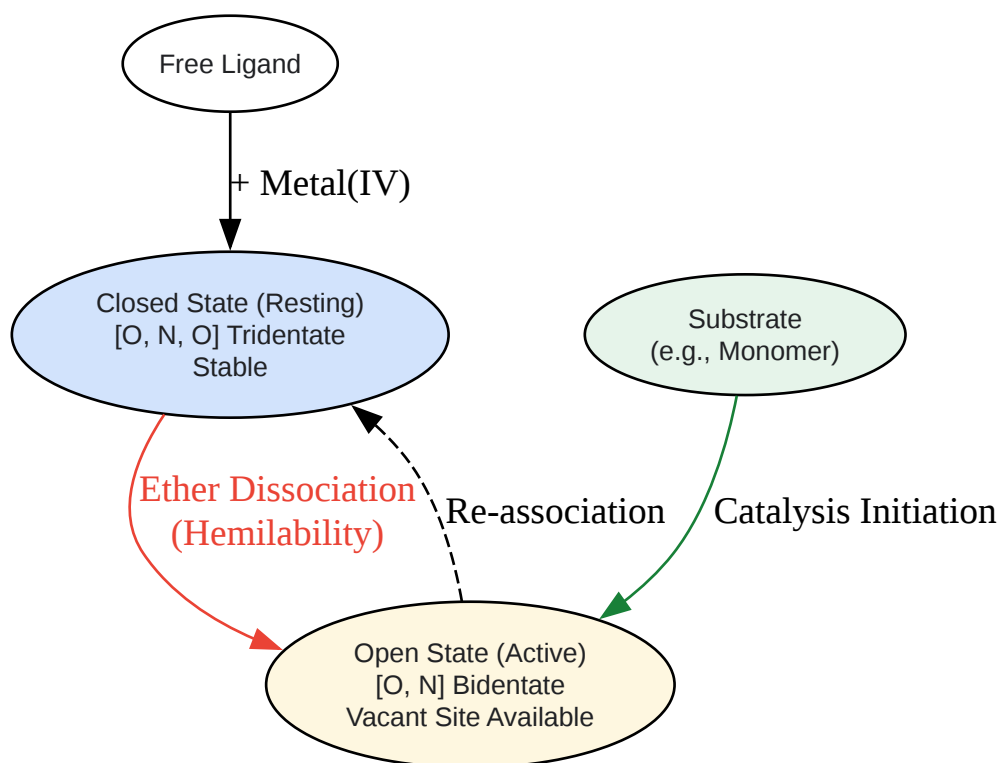


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Caption: The conversion of Salicylaldehyde to the target amine via an imine intermediate using Sodium Borohydride.

Diagram 2: Hemilabile Ligand Coordination

This diagram demonstrates how the molecule coordinates to a generic Metal center (M), highlighting the "On/Off" switching of the ether arm.



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Caption: The hemilabile mechanism where the methoxy ether arm dissociates to allow substrate binding during catalysis.

Safety & Handling (SDS Summary)

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation).
- Phenol Warning: The phenolic moiety can cause chemical burns. Wear nitrile gloves and safety goggles.
- Storage: Store under inert atmosphere (Nitrogen/Argon) at 2–8°C. Amine groups are sensitive to CO₂ (carbamate formation) over long periods.

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